

Core Topic: Prenyl Benzoate Solubility in Organic Solvents

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Compound of Interest

Compound Name: Prenyl benzoate

Cat. No.: B1582095

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Introduction

Prenyl benzoate (3-methyl-2-butenyl benzoate) is an aromatic ester recognized for its sweet, balsamic odor.[1][2][3] It is utilized in the flavor and fragrance industries and has been investigated for its potential as a naturally occurring antioxidant with chemopreventive properties.[3] For researchers in drug development and formulation science, understanding the solubility of **prenyl benzoate** in various organic solvents is critical for its application in screening assays, formulation development, and analytical method design. This guide provides a summary of available solubility data, detailed experimental protocols for solubility determination, and a logical workflow for assessing solubility.

Physicochemical Properties of Prenyl Benzoate

A brief overview of the key physicochemical properties of **prenyl benzoate** is presented below:

Property	Value
Molecular Formula	C ₁₂ H ₁₄ O ₂
Molecular Weight	190.24 g/mol [1][4]
Appearance	Colorless liquid[2][3][5]
Boiling Point	280-281 °C at 760 mmHg[5]
LogP (o/w)	3.2 - 3.818 (estimated)[1][4][5]

Solubility Data

Quantitative solubility data for **prenyl benzoate** in a wide range of organic solvents is not extensively documented in publicly available literature. The following table summarizes the known qualitative and quantitative solubility information.

Solvent	Type	Solubility	Temperature (°C)
Water	Polar Protic	Insoluble / Practically Insoluble[1][3][4]	N/A
Water	Polar Protic	38.64 mg/L (estimated)[5][6]	25
Ethanol	Polar Protic	Soluble[1][3][4][5]	N/A
Alcohol	Polar Protic	Soluble[3][5][6]	N/A

The high octanol-water partition coefficient (LogP) suggests a preference for non-polar, lipophilic environments, indicating that **prenyl benzoate** is likely to be soluble in a range of common organic solvents such as acetone, ethyl acetate, chloroform, and dimethyl sulfoxide (DMSO). However, experimental verification is necessary to determine the quantitative solubility in these solvents.

Experimental Protocols for Solubility Determination

The following section details a standardized experimental protocol for determining the solubility of a compound like **prenyl benzoate**. The shake-flask method is a widely accepted technique for measuring equilibrium solubility.[7]

Objective: To determine the equilibrium solubility of **prenyl benzoate** in a selected organic solvent at a specific temperature.

Materials and Reagents:

- **Prenyl benzoate** (≥98% purity)
- Selected organic solvent (analytical grade)

- Anhydrous Magnesium Sulfate (for drying, if necessary)
- Calibrated analytical balance
- Thermostatically controlled shaker or incubator
- Centrifuge
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system or a UV-Vis Spectrophotometer
- Syringe filters (e.g., 0.22 μm PTFE)

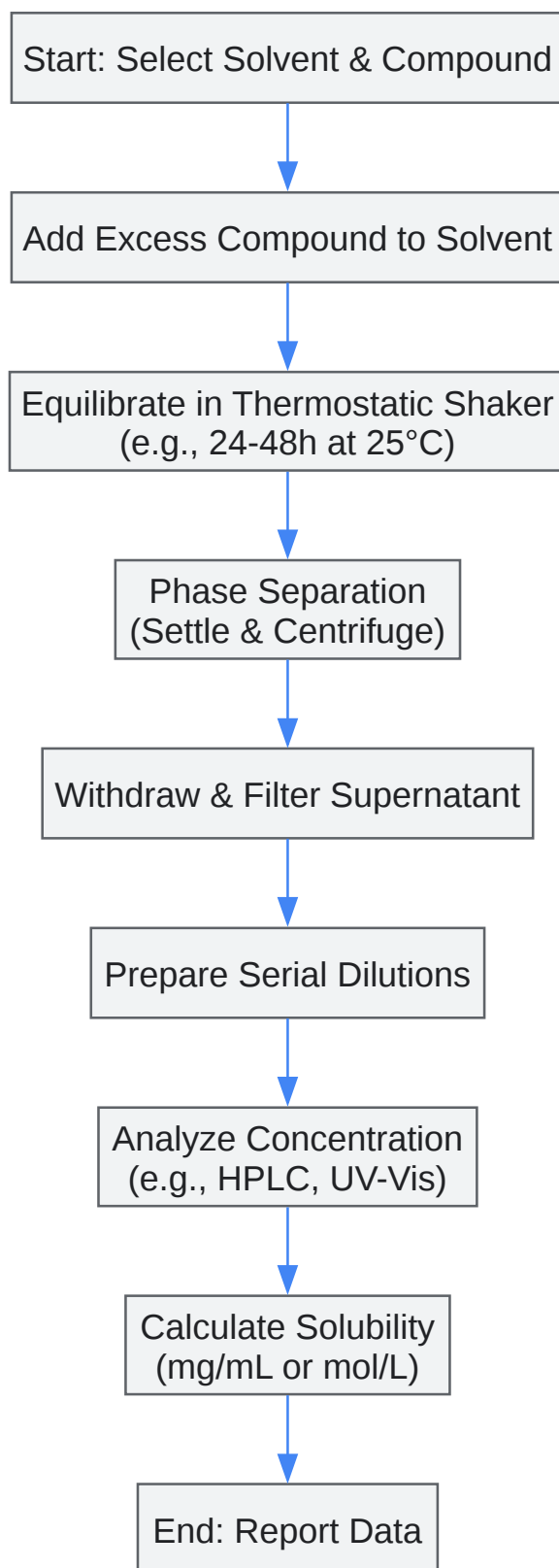
Procedure: Shake-Flask Method

- Preparation of Saturated Solution:
 - Add an excess amount of **prenyl benzoate** to a glass vial containing a known volume of the selected organic solvent. The presence of undissolved solid is essential to ensure that equilibrium is reached with a saturated solution.^[7]
 - Seal the vial to prevent solvent evaporation.
- Equilibration:
 - Place the vial in a thermostatically controlled shaker set to a constant temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure that equilibrium is reached. The system is at equilibrium when the concentration of the solute in the solution remains constant over time.
- Phase Separation:
 - After equilibration, allow the vial to stand undisturbed in the temperature-controlled environment for several hours to let the excess solid settle.

- To ensure complete separation of the solid and liquid phases, centrifuge the vial at a high speed.
- Sample Collection and Dilution:
 - Carefully withdraw an aliquot of the clear supernatant using a pipette. To avoid disturbing the solid material, it is crucial to take the sample from the upper part of the solution.
 - Immediately filter the aliquot through a syringe filter (e.g., 0.22 μm) to remove any remaining microscopic particles.
 - Accurately dilute the filtered solution with the same solvent to a concentration that falls within the linear range of the analytical method to be used.
- Analysis:
 - Quantify the concentration of **prenyl benzoate** in the diluted sample using a validated analytical method, such as HPLC or UV-Vis spectrophotometry.
 - Prepare a calibration curve using standard solutions of **prenyl benzoate** of known concentrations.
 - Calculate the original concentration of the saturated solution by applying the dilution factor.
- Data Reporting:
 - The solubility should be reported in units such as mg/mL or mol/L, specifying the solvent and the temperature at which the measurement was conducted.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for determining the solubility of an organic compound.



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Caption: Workflow for solubility determination.

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References

- 1. Prenyl benzoate | C₁₂H₁₄O₂ | CID 21265 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. prenyl benzoate, 5205-11-8 [thegoodscentcompany.com]
- 3. bocsci.com [bocsci.com]
- 4. scent.vn [scent.vn]
- 5. prenyl benzoate, 5205-11-8 [perflavory.com]
- 6. prenyl benzoate [flavscent.com]
- 7. lup.lub.lu.se [lup.lub.lu.se]
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